

Proper Disposal Procedures for Strontium Nitride

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Compound of Interest

Compound Name: Strontium nitride

CAS No.: 12033-82-8

Cat. No.: B576871

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This document provides a comprehensive, step-by-step guide for the safe handling and disposal of **strontium nitride** (Sr_3N_2), tailored for laboratory professionals. Adherence to these procedures is critical to mitigate risks associated with this water-reactive compound.

Immediate Safety and Hazard Information

Strontium nitride is a tan, powdered solid that is highly sensitive to moisture.[1][2] Its primary hazard lies in its vigorous reaction with water, including atmospheric humidity, to produce strontium hydroxide ($\text{Sr}(\text{OH})_2$) and flammable, toxic ammonia (NH_3) gas.[1][2][3][4][5] Due to this reactivity, it is classified as a hazardous substance and must be managed through a designated hazardous waste program.[6][7][8] Never dispose of **strontium nitride** in standard trash or down the drain.[6]

GHS Hazard Statements:

- H261: In contact with water releases flammable gas.[9]
- H302/H312/H332: Harmful if swallowed, in contact with skin, or if inhaled.[9]

- H315: Causes skin irritation.[3][9]
- H319: Causes serious eye irritation.[3][9]
- H335: May cause respiratory irritation.[3][9]

Quantitative Data and Chemical Properties

The following table summarizes key quantitative and safety data for **strontium nitride**.

Property	Value	Reference
Chemical Formula	Sr_3N_2	[1][3]
Molar Mass	290.87 g/mol	[1][3][4]
Appearance	Tan or yellowish/gray powder	[1][5][10]
Melting Point	~1,200 °C (2,190 °F)	[3][4]
CAS Number	12033-82-8	[1][3]
Hazard Codes	Xi (Irritant)	[1]
UN Number	UN 2813	[1]
Transport Hazard Class	4.3 (Substances which, in contact with water, emit flammable gases)	[1][11]

Operational Plan: Step-by-Step Disposal Protocol

This protocol details the methodology for neutralizing small quantities of **strontium nitride** in a laboratory setting prior to final disposal.

Required Personal Protective Equipment (PPE) and Materials

Personnel must wear the following PPE:

- Chemical safety goggles or a face shield.[9]

- Impervious gloves (e.g., nitrile).[9]
- Flame-retardant lab coat.
- Protective clothing.[9]

Required Materials:

- A functioning chemical fume hood.[9]
- A three-neck round-bottom flask or a large beaker (at least 10x the volume of the water to be used).
- A magnetic stirrer and stir bar.
- A dropping funnel or burette.
- Inert gas supply (Argon or Nitrogen).
- Container of deionized water.
- Container of a weak acid (e.g., 1M acetic acid or 1M hydrochloric acid).
- pH indicator strips.
- A designated, properly labeled hazardous waste container.[7]

Experimental Protocol: Neutralization of Strontium Nitride

This procedure must be performed in its entirety inside a chemical fume hood.

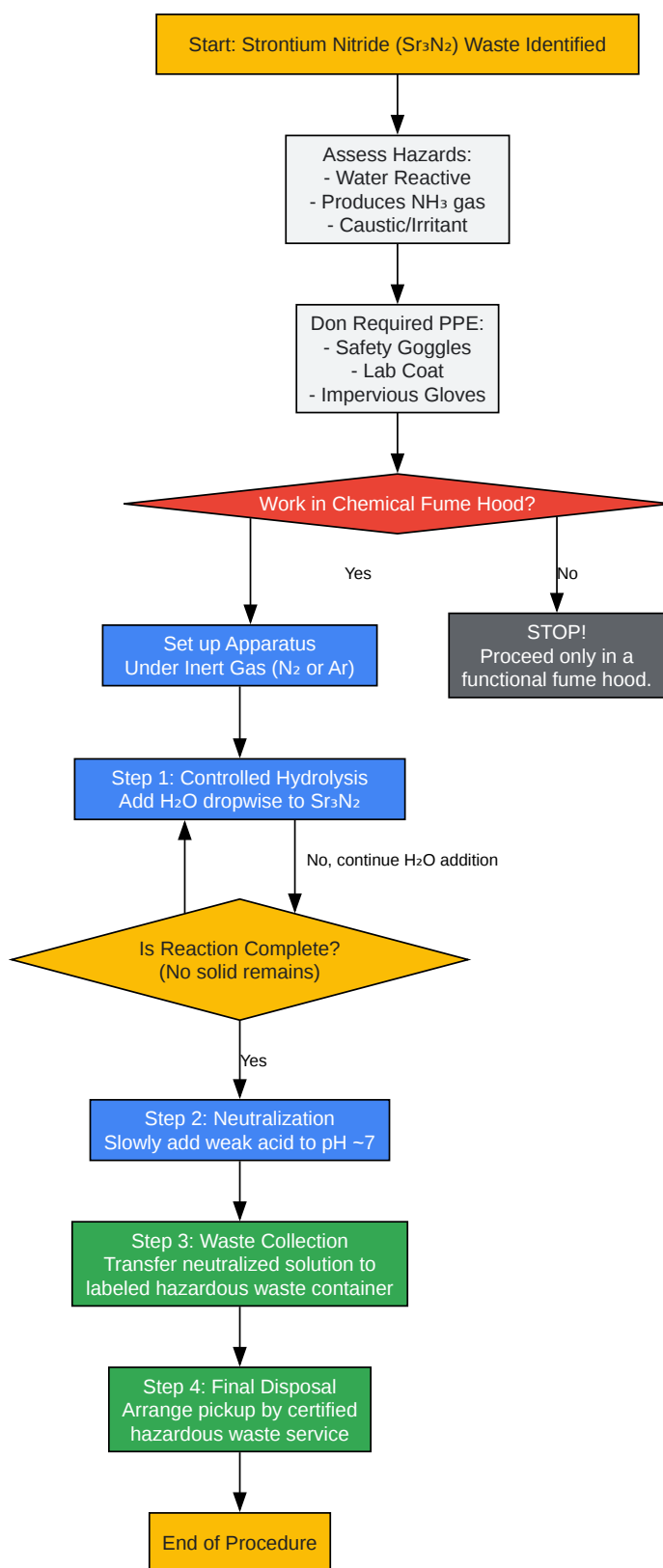
- Inert Atmosphere Setup:
 - Place the large beaker or flask on the magnetic stirrer inside the fume hood.
 - Add a magnetic stir bar.

- Purge the flask with an inert gas like argon or nitrogen to displace air and moisture.[9][11][12]
- Preparation:
 - Carefully weigh the amount of **strontium nitride** waste to be treated.
 - Slowly and carefully transfer the **strontium nitride** powder into the inerted flask.
 - Fill the dropping funnel with a large excess of deionized water (e.g., for 1 gram of Sr₃N₂, prepare at least 100 mL of water).
- Controlled Hydrolysis Reaction:
 - Begin stirring the powder in the flask at a moderate speed.
 - EXTREMELY SLOWLY, add the deionized water from the dropping funnel to the **strontium nitride** powder drop by drop. The reaction is: $\text{Sr}_3\text{N}_2 + 6\text{H}_2\text{O} \rightarrow 3\text{Sr}(\text{OH})_2 + 2\text{NH}_3$. [2][3][4]
 - Be prepared for the evolution of ammonia gas. The reaction can be vigorous; control the addition rate to prevent excessive foaming or temperature increase.
 - Continue the slow addition of water until all the **strontium nitride** has reacted and no solid remains.
- Neutralization of Strontium Hydroxide:
 - The resulting solution will be basic due to the presence of strontium hydroxide.
 - Using pH strips, test the pH of the solution.
 - Slowly add a weak acid (e.g., 1M acetic acid) to the solution while stirring until the pH is neutral (pH ~7).
- Waste Collection:

- Transfer the final, neutralized aqueous solution into a properly labeled hazardous waste container.[13] The label must include "Hazardous Waste," the chemical contents (e.g., "Aqueous solution of strontium acetate and strontium chloride"), and the associated hazards.[7]
- Rinse all glassware with water, and pour the rinsate into the same hazardous waste container.
- Final Disposal:
 - Arrange for pickup of the hazardous waste container by a licensed professional waste disposal service, in accordance with all federal, state, and local regulations.[9]

Logical Workflow Visualization

The following diagram illustrates the decision-making process and workflow for the proper disposal of **strontium nitride**.



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Caption: Logical workflow for the safe neutralization and disposal of **strontium nitride**.

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- To cite this document: BenchChem. [Proper Disposal Procedures for Strontium Nitride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b576871/docs#proper-disposal-procedures-for-strontium-nitride\]](https://www.benchchem.com/product/b576871/docs#proper-disposal-procedures-for-strontium-nitride)

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